

# An In-depth Technical Guide on the Chemical Structure of Neodol 25-3S

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Neodol 25-3S

Cat. No.: B1173388

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

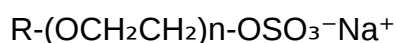
This technical guide provides a detailed examination of the chemical structure of **Neodol 25-3S**, an anionic surfactant widely utilized in various industrial and consumer product formulations.

## Introduction to Neodol 25-3S

**Neodol 25-3S** is an anionic surfactant synthesized through the sulfation of Neodol 25-3, a primary alcohol ethoxylate.[1] It belongs to the family of alcohol ethoxy sulfates (AES) and is valued for its excellent detergency, emulsification, and foaming properties.[2] The "25" in its name refers to the blend of C12-C15 alcohols, and the "3" indicates an average of approximately three moles of ethylene oxide per mole of alcohol.[1][3][4] The "S" signifies that the ethoxylate has been sulfated and is typically present as a sodium salt.[1]

## Core Chemical Structure

The chemical structure of **Neodol 25-3S** is not of a single, pure compound but rather a mixture of molecules with variations in the alkyl chain length and the number of ethoxy groups. The general chemical structure can be represented as:



Where:

- R represents the hydrophobic alkyl group.
- $(\text{OCH}_2\text{CH}_2)_n$  is the hydrophilic polyethylene glycol ether chain.
- $\text{OSO}_3^-\text{Na}^+$  is the sulfate group with a sodium counter-ion.

The foundation of **Neodol 25-3S** is a blend of primary alcohols with carbon chain lengths ranging from 12 to 15.<sup>[1][5]</sup> These alkyl chains are high purity and lightly branched.<sup>[1]</sup> This mixture of chain lengths provides a balance of hydrophobic properties essential for its surfactant functionality.<sup>[5]</sup>

The primary alcohol blend is ethoxylated, meaning it reacts with ethylene oxide to form a polyether chain. For **Neodol 25-3S**, the average number of ethylene oxide (EO) units (n) is approximately three.<sup>[1][3][5]</sup> This ethoxylation process introduces a hydrophilic portion to the molecule.<sup>[5]</sup> The distribution of ethoxylation is not exact, resulting in a mixture of molecules with varying numbers of ethoxy groups centered around an average of three.<sup>[5]</sup>

The terminal hydroxyl group of the alcohol ethoxylate (Neodol 25-3) is sulfated to introduce a negatively charged sulfate group.<sup>[1]</sup> In the final product, this anionic group is typically neutralized with a sodium counter-ion, forming the sodium salt.<sup>[1]</sup> This terminal sulfate group is the primary source of the anionic nature of the surfactant.

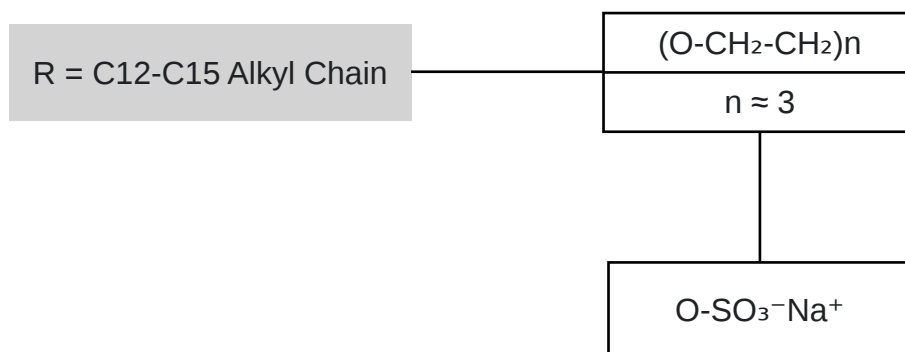
## Quantitative Data: Alkyl Chain Distribution

The performance characteristics of **Neodol 25-3S** are influenced by the distribution of its constituent alkyl chains. The typical distribution for the C12-C15 blend is summarized below.

Carbon Chain Length	Percentage in Blend (%)
C12	~20
C13	~30
C14	~30
C15	~20
Data sourced from research findings on typical C12-C15 blends for such surfactants. <sup>[5]</sup>	

## Visualization of the Chemical Structure

The following diagram illustrates the generalized chemical structure of **Neodol 25-3S**, highlighting its key functional components.



[Click to download full resolution via product page](#)

Caption: Generalized structure of **Neodol 25-3S**.

## Methodologies and Protocols

The synthesis of **Neodol 25-3S** involves two primary chemical processes: ethoxylation and sulfation.

- Preparation: A blend of high-purity C12-C15 primary alcohols is selected.[5]
- Catalysis: A base catalyst is introduced to facilitate the reaction.[5]
- Reaction: Ethylene oxide is reacted with the alcohol blend under controlled temperature and pressure to achieve the desired average degree of ethoxylation (approximately 3 moles of EO per mole of alcohol).[3][5] The general reaction is:  $\text{R}-\text{OH} + n(\text{C}_2\text{H}_4\text{O}) \rightarrow \text{R}-(\text{OCH}_2\text{CH}_2)_n-\text{OH}$ [5]
- Purification: The resulting product, Neodol 25-3, is purified to remove unreacted alcohol and byproducts.[5]
- Sulfating Agent: The purified Neodol 25-3 is reacted with a sulfating agent, such as sulfur trioxide ( $\text{SO}_3$ ) or chlorosulfonic acid.

- Neutralization: The resulting acidic intermediate is neutralized with a base, typically sodium hydroxide (NaOH), to form the sodium salt, **Neodol 25-3S**.<sup>[1]</sup>
- Purification: The final product is purified to remove any remaining reactants or byproducts.

Note: Signaling pathways are not applicable to the description of a chemical's structure.

**Neodol 25-3S** is a surfactant and does not have inherent signaling pathway activity in a biological context, which is a concept more relevant to drug molecules or biomolecules.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Neodol 25-3S (12688-28-7) for sale [vulcanchem.com]
- 2. Shell NEODOL | Shell Global [shell.com]
- 3. shell.com [shell.com]
- 4. image.chemical.shell.com [image.chemical.shell.com]
- 5. Buy Neodol 25-3S | 12688-28-7 [smolecule.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Chemical Structure of Neodol 25-3S]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173388#what-is-the-chemical-structure-of-neodol-25-3s]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)